

A Researcher's Guide to DAB2 Antibody Cross-Reactivity Across Species

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Compound of Interest

Compound Name: DIBA-2

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For researchers, scientists, and drug development professionals, selecting the right antibody is paramount for accurate and reproducible results. This guide provides a comparative analysis of commercially available DAB2 antibodies, focusing on their cross-reactivity across human, mouse, and rat species. The information is compiled from publicly available datasheets and experimental data to aid in your antibody selection process.

Understanding DAB2: A Key Cellular Adaptor

Disabled-2 (DAB2) is an essential intracellular adaptor protein involved in a multitude of cellular processes. It plays a critical role in signal transduction pathways, including the TGF- β , Wnt, and Ras/MAPK pathways, by facilitating the assembly of signaling complexes.[1][2][3]

Furthermore, DAB2 is a key component of clathrin-mediated endocytosis, a process vital for the uptake of extracellular molecules and the regulation of cell surface receptor expression.[2][3] Given its involvement in fundamental cellular functions and its altered expression in various diseases, including cancer, DAB2 is a protein of significant interest in biomedical research.[1]

The high degree of sequence homology for the DAB2 protein across mammalian species suggests that antibodies raised against the human protein are likely to cross-react with their mouse and rat orthologs. For instance, the human DAB2 protein shares approximately 83% identity with the mouse p96 protein.[4] One commercially available polyclonal antibody raised against a recombinant human DAB2 protein shows high antigen sequence identity with mouse (86%) and rat (82%) orthologs.[5] This high level of conservation provides a strong basis for the potential of cross-species reactivity.

Comparative Analysis of DAB2 Antibody Performance

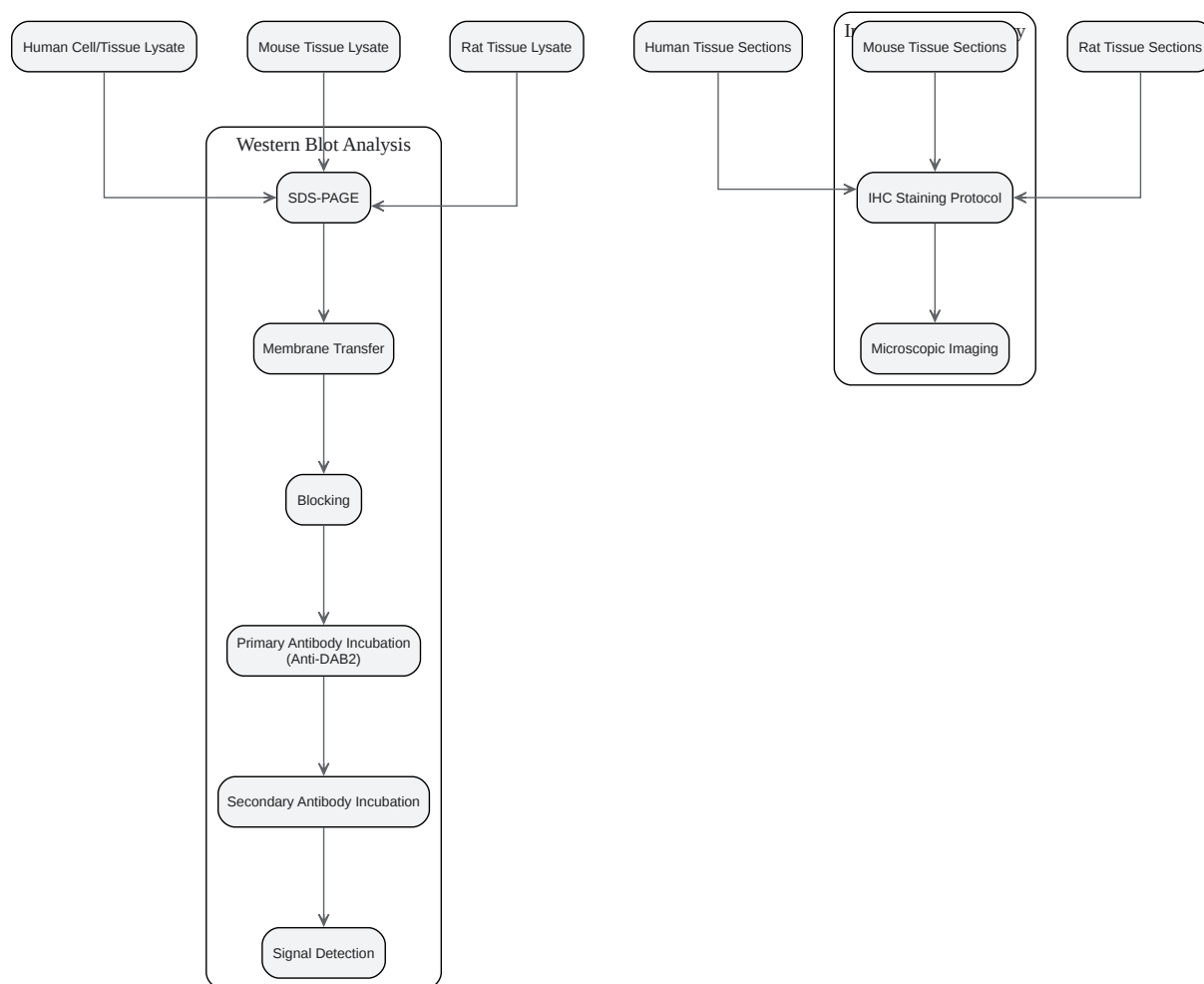
The following table summarizes the performance of several commercially available DAB2 antibodies in key applications across human, mouse, and rat species. This data is based on information provided by the respective manufacturers.

Antibody	Host	Clonality	Applications	Human	Mouse	Rat	Immunogen	Manufacturer
ab256524	Rabbit	Monoclonal	WB, IHC-P, IP	✓	✓	✓	Proprietary	Abcam
#12906	Rabbit	Monoclonal	WB, IP	✓	✓	✓	Synthetic peptide (human)	Cell Signaling Technology
PA5-19615	Rabbit	Polyclonal	WB, IHC, ICC/IF	✓	Predicted	Predicted	Synthetic peptide (human)	Thermo Fisher Scientific
sc-136964	Mouse	Monoclonal	WB, IP, IF, IHC(P)	✓	✓	✓	Recombinant protein (human)	Santa Cruz Biotechnology

Key: ✓ - Validated; Predicted - Predicted to react based on sequence homology. WB - Western Blot; IHC-P - Immunohistochemistry (Paraffin); IP - Immunoprecipitation; IF/ICC - Immunofluorescence/Immunocytochemistry.

Experimental Validation Workflow

The validation of antibody cross-reactivity is a critical process to ensure specificity and reliability. A typical workflow for validating a DAB2 antibody across different species is outlined below.



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Workflow for DAB2 antibody cross-reactivity validation.

Detailed Experimental Protocols

Below are representative protocols for Western Blotting and Immunohistochemistry, which are central to validating antibody cross-reactivity. These protocols are generalized and should be optimized for specific experimental conditions.

Western Blot Protocol

- **Sample Preparation:** Prepare cell or tissue lysates in a suitable lysis buffer containing protease inhibitors. Determine the protein concentration of each lysate using a standard protein assay.
- **SDS-PAGE:** Denature 20-30 µg of protein lysate by boiling in Laemmli sample buffer. Separate the proteins by size on a 4-12% SDS-polyacrylamide gel.
- **Membrane Transfer:** Transfer the separated proteins from the gel to a nitrocellulose or PVDF membrane.
- **Blocking:** Block the membrane for 1 hour at room temperature in a blocking buffer (e.g., 5% non-fat dry milk or 5% BSA in TBST) to prevent non-specific antibody binding.
- **Primary Antibody Incubation:** Incubate the membrane with the primary DAB2 antibody at the recommended dilution (e.g., 1:1000) overnight at 4°C with gentle agitation.
- **Washing:** Wash the membrane three times for 10 minutes each with TBST.
- **Secondary Antibody Incubation:** Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody, appropriate for the host species of the primary antibody, for 1 hour at room temperature.
- **Detection:** Detect the signal using an enhanced chemiluminescence (ECL) substrate and visualize the protein bands using an imaging system. The expected molecular weight of DAB2 is approximately 95 kDa.^[6]

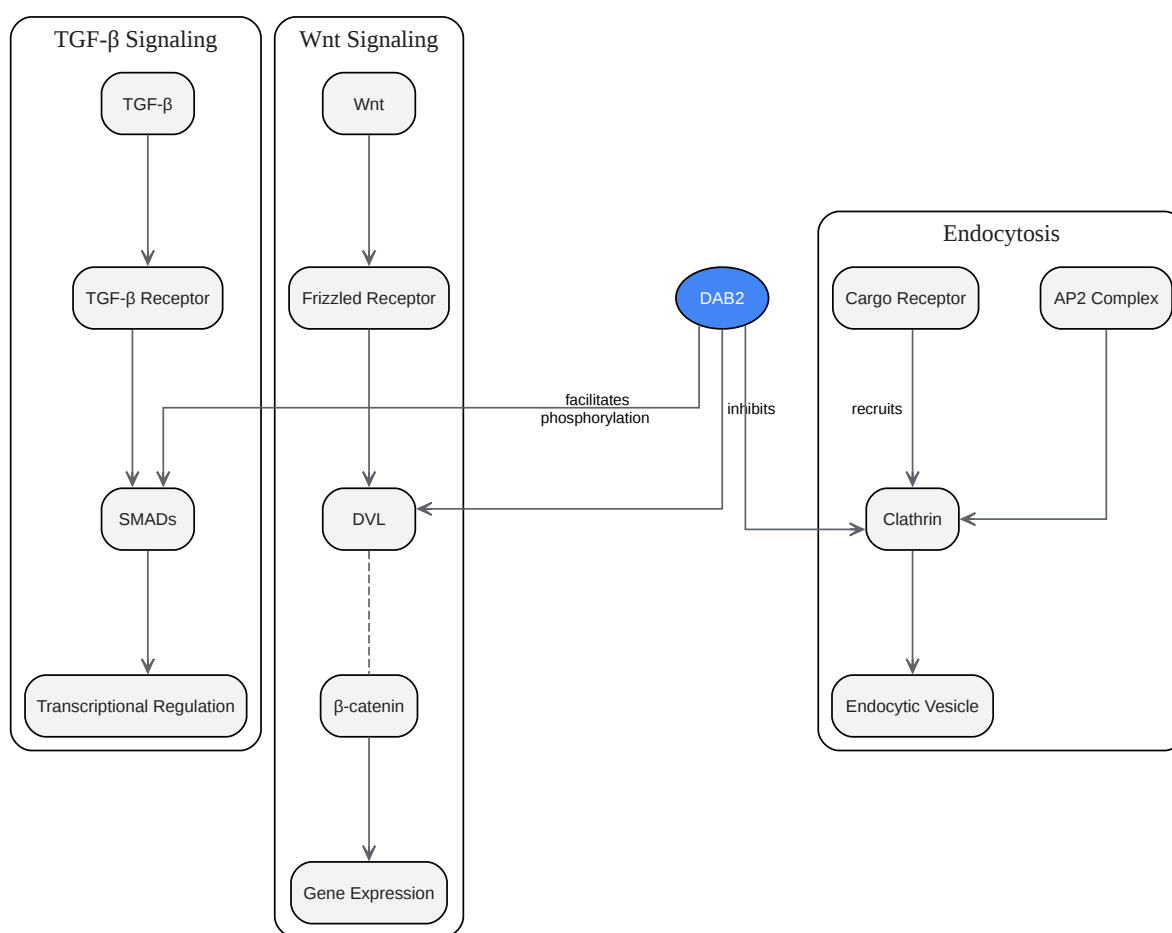
Immunohistochemistry (IHC-P) Protocol

- **Deparaffinization and Rehydration:** Deparaffinize formalin-fixed, paraffin-embedded tissue sections in xylene and rehydrate through a graded series of ethanol solutions to water.

- **Antigen Retrieval:** Perform heat-induced epitope retrieval to unmask the antigen. A common method is to incubate the slides in a citrate buffer (pH 6.0) at 95-100°C for 20-30 minutes.
- **Blocking:** Block endogenous peroxidase activity with a 3% hydrogen peroxide solution and block non-specific binding sites with a blocking serum.
- **Primary Antibody Incubation:** Incubate the tissue sections with the primary DAB2 antibody at the recommended dilution overnight at 4°C in a humidified chamber.
- **Washing:** Wash the slides with a wash buffer (e.g., PBS or TBS).
- **Secondary Antibody Incubation:** Incubate with a biotinylated secondary antibody followed by a streptavidin-HRP complex, or with an HRP-polymer-conjugated secondary antibody.
- **Chromogen Detection:** Develop the signal using a chromogen substrate such as 3,3'-Diaminobenzidine (DAB), which produces a brown precipitate at the site of the antigen.
- **Counterstaining:** Lightly counterstain the sections with hematoxylin to visualize cell nuclei.
- **Dehydration and Mounting:** Dehydrate the sections through a graded series of ethanol and clear in xylene before mounting with a permanent mounting medium.

Signaling Pathway Involvement of DAB2

DAB2 acts as a crucial regulator in several key signaling pathways. Understanding its interactions is vital for interpreting experimental results.



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DAB2's role in major signaling and cellular pathways.

In conclusion, the high sequence conservation of DAB2 across human, mouse, and rat makes many antibodies effective across these species. However, it is crucial to consult the

manufacturer's datasheet for validated applications and to perform in-house validation to ensure the antibody performs as expected in your specific experimental setup. This guide provides a starting point for selecting and validating a DAB2 antibody for your research needs.

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References

- 1. Dab2 (D7O9T) Rabbit Monoclonal Antibody | Cell Signaling Technology [cellsignal.com]
- 2. Frontiers | Endocytosis and Physiology: Insights from Disabled-2 Deficient Mice [frontiersin.org]
- 3. uniprot.org [uniprot.org]
- 4. DAB2 Polyclonal Antibody (PA5-19615) [thermofisher.com]
- 5. documents.thermofisher.com [documents.thermofisher.com]
- 6. Anti-DAB2 antibody [EPR22881-69] (ab256524) | Abcam [abcam.com]
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